

Acute Toxicity of Tributyltin (TBT) in Aquatic Organisms

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tributyltin hydroxide

CAS No.: 80883-02-9

Cat. No.: S1898893

[Get Quote](#)

Table 1: Summary of LC50 values for Tributyltin compounds across different species

Species	Common Name	LC50 Value	Exposure Time	Notes
<i>Artemia salina</i> [1]	Brine shrimp	41.41 ng/L	24-hour	Extremely high sensitivity
<i>Acanthomysis sculpta</i> [2]	Opossum shrimp	0.42 µg/L (as Sn)	96-hour	Marine crustacean
<i>Acartia tonsa</i> [2]	Copepod	0.13 µg/L (as Sn)	48 to 96-hour	Most sensitive crustacean species reported
<i>Rhepoxynius abronius</i> [2]	Amphipod	63 µg/L (as Sn)	48 to 96-hour	Least sensitive crustacean species reported
<i>Crassostrea virginica</i> [2]	Eastern oyster	0.92 to 120 µg/L (as Sn)	48 to 96-hour	Range for larval development and mortality
<i>Menidia beryllina</i> [2]	Inland silverside	0.93 µg/L (as Sn)	96-hour	Growth reduction in larval fish
Freshwater Fish (multiple species) [2]	-	2.6 to 13 µg/L	96-hour	Range for acute mortality

Species	Common Name	LC50 Value	Exposure Time	Notes
<i>Daphnia magna</i> [2]	Water flea	2.2 to 6.6 µg/L (as Sn)	48 to 96-hour	Freshwater crustacean

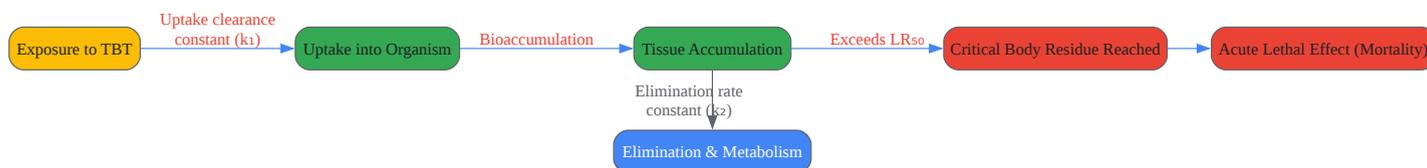
Experimental Protocols for Toxicity Bioassays

The data in the table above were typically derived from standardized laboratory bioassays. Here are the key methodological details for these types of experiments:

- **Test Type:** Most data come from **static or static-renewal acute toxicity tests**, where the test organisms are exposed to a constant concentration of the toxicant for a defined period without renewing the test solution [3] [2].
- **Duration:** Standard acute tests last for **48 to 96 hours**, with observations for mortality recorded at 24-hour intervals [1] [2].
- **Endpoint:** The primary endpoint is **lethal concentration for 50% of the population (LC50)**, calculated from mortality data across a range of concentrations [3] [1].
- **Organism Handling:** Organisms are acclimated to laboratory conditions prior to testing. Tests are usually conducted with juvenile or young adult organisms to ensure sensitivity [2].
- **Water Quality:** Parameters like temperature, pH, salinity (for marine species), and dissolved oxygen are strictly controlled throughout the test [2].

Mechanism of Action and Key Toxicokinetic Parameters

The high toxicity of TBT, even at very low concentrations, can be explained by its toxicokinetics and mechanism of action. The following diagram illustrates the process of acute toxicity from exposure to effect.



Click to download full resolution via product page

Beyond acute lethality, TBT is a potent **endocrine-disrupting chemical**:

- **Key Molecular Target:** TBT is an inhibitor of the **Retinoid X Receptor (RXR-alpha)** and can also interact with the **Peroxisome Proliferator-Activated Receptor γ (PPAR γ)** signaling pathway [4] [5].
- **Endocrine Disruption in Mollusks:** In species like the dog-whelk (*Nucella lapillus*), TBT causes **imposex** (the development of male sex characteristics in females) at concentrations as low as **1-2 nanograms per liter (ng/L)**. This is one of the most well-documented examples of endocrine disruption in wildlife and has led to population collapses [6] [2] [5].

Important Context for the Data

When interpreting this data, please consider the following:

- **TBT Hydroxide vs. Other TBT Compounds:** While your query was for TBT hydroxide, the toxicological profile is generally consistent across various tributyltin compounds, as the TBT cation (Bu_3Sn^+) is often the active toxic moiety [6].
- **Extreme Potency:** The LC50 for *Artemia salina* (41.41 ng/L) underscores that TBT is highly toxic at concentrations orders of magnitude lower than many other pollutants [1].
- **Regulatory Status:** Due to its high toxicity and persistence, the use of TBT in anti-fouling paints was banned globally by the International Maritime Organization in 2008 [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Acute toxicity of TBT and IRGAROL in Artemia salina [pubmed.ncbi.nlm.nih.gov]
2. Tributyltin (TBT) in freshwater and marine water [waterquality.gov.au]
3. Comparative toxicokinetics of tributyltin in five marine ... [sciencedirect.com]
4. Tributyltin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. Tributyltin - an overview [sciencedirect.com]
6. Tributyltin [en.wikipedia.org]

To cite this document: Smolecule. [Acute Toxicity of Tributyltin (TBT) in Aquatic Organisms].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1898893#tributyltin-hydroxide-lc50-values-across-species>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com